

Commercial Suppliers and Technical Guide for DL-Tartaric Acid-d2 in Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DL-Tartaric acid-d2

Cat. No.: B12405551

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercially available **DL-Tartaric acid-d2**, a deuterated form of DL-tartaric acid, for research and development purposes. It includes a list of suppliers, technical data, potential research applications, and illustrative experimental workflows.

Introduction to DL-Tartaric Acid-d2

DL-Tartaric acid-d2 is a stable isotope-labeled version of DL-tartaric acid where two hydrogen atoms on the carbon backbone have been replaced with deuterium. This isotopic substitution makes it a valuable tool in various scientific disciplines, particularly in analytical chemistry and drug development. The primary applications of **DL-Tartaric acid-d2** stem from its use as an internal standard for quantitative analysis and as a tracer in metabolic studies.^[1] Deuteration can also subtly influence the pharmacokinetic and metabolic profiles of molecules, a principle that is increasingly being explored in drug discovery.^[1]

Commercial Suppliers and Product Specifications

Several commercial suppliers offer **DL-Tartaric acid-d2** for research purposes. The following table summarizes key quantitative data from various suppliers to facilitate comparison.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity/Isotopic Enrichment	Available Quantities
MedChem Express	DL-Tartaric acid-d2	181376-62-5	C4H4D2O6	152.10	Not specified	1 mg, 10 mg
Cambridge Isotope Laboratories, Inc.	DL-Tartaric acid (2,3-D2, 98%)	91469-46-4	HOCCD(OH)CD(OH)COOH	152.10	98%	Inquire
Alfa Chemistry	DL-tartaric-2,3-d2 acid	91469-46-4	C4H4D2O6	152.1	98 atom % D	Inquire

Applications in Research and Drug Development

The non-deuterated form, DL-tartaric acid, has a well-established role in the pharmaceutical industry as a chiral resolving agent, an excipient to improve drug solubility and stability, and as a starting material in chemical synthesis.^{[2][3]} The deuterated analogue, **DL-Tartaric acid-d2**, offers specific advantages in the following areas:

- **Internal Standard for Quantitative Analysis:** Due to its chemical similarity but different mass, **DL-Tartaric acid-d2** is an ideal internal standard for techniques like gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).^[1] It can be added to a sample at a known concentration to accurately quantify the amount of endogenous, non-labeled tartaric acid or its derivatives.
- **Metabolic Tracer:** In metabolic studies, **DL-Tartaric acid-d2** can be used to trace the metabolic fate of tartaric acid in biological systems. By tracking the incorporation of the deuterium label into various metabolites, researchers can elucidate metabolic pathways.
- **Chiral Resolving Agent in Method Development:** While the non-deuterated form is typically used for bulk chiral resolutions, the deuterated version can be employed in the development and validation of analytical methods for separating enantiomers.

Illustrative Experimental Protocols

The following is a generalized protocol for the use of **DL-Tartaric acid-d2** as an internal standard in the quantification of a target analyte in a biological sample using LC-MS. This protocol is for illustrative purposes and should be adapted based on the specific analyte, matrix, and instrumentation.

Objective: To quantify the concentration of Analyte X in a plasma sample using **DL-Tartaric acid-d2** as an internal standard.

Materials:

- **DL-Tartaric acid-d2** (from a commercial supplier)
- Analyte X (analytical standard)
- Human plasma (or other biological matrix)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- LC-MS system (e.g., a UHPLC coupled to a triple quadrupole mass spectrometer)

Procedure:

- Preparation of Stock Solutions:
 - Prepare a stock solution of **DL-Tartaric acid-d2** (Internal Standard, IS) at a concentration of 1 mg/mL in a suitable solvent (e.g., 50:50 acetonitrile:water).
 - Prepare a stock solution of Analyte X at a concentration of 1 mg/mL in the same solvent.
- Preparation of Calibration Standards and Quality Controls:

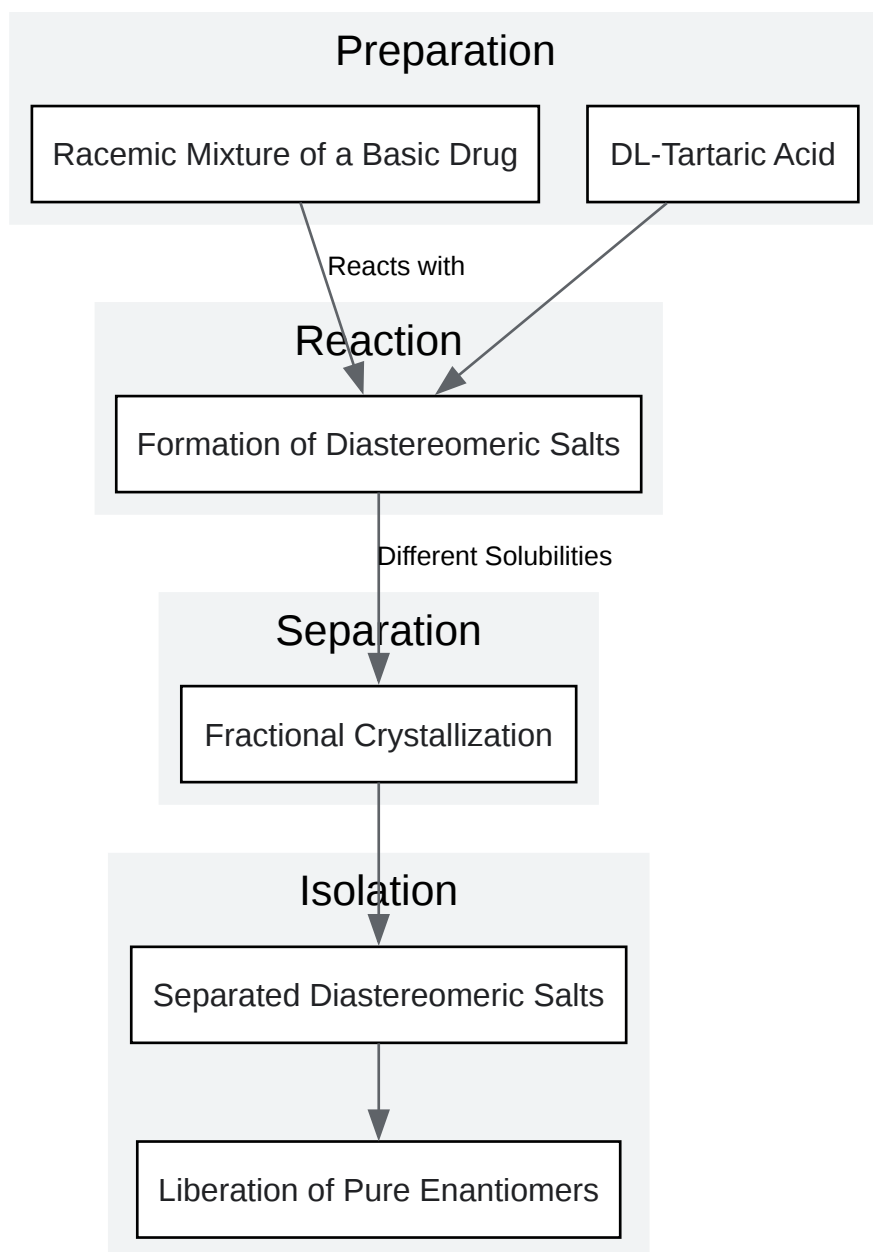
- Perform serial dilutions of the Analyte X stock solution to prepare a series of calibration standards at concentrations ranging from, for example, 1 ng/mL to 1000 ng/mL.
- Prepare quality control (QC) samples at low, medium, and high concentrations within the calibration range.
- Spike each calibration standard and QC sample with a fixed concentration of the **DL-Tartaric acid-d2** internal standard solution (e.g., 100 ng/mL).
- Sample Preparation:
 - Thaw plasma samples on ice.
 - To 100 µL of each plasma sample, calibration standard, and QC, add 10 µL of the **DL-Tartaric acid-d2** internal standard solution.
 - Add 300 µL of cold acetonitrile to precipitate proteins.
 - Vortex for 1 minute.
 - Centrifuge at 14,000 rpm for 10 minutes at 4°C.
 - Transfer the supernatant to a clean vial for LC-MS analysis.
- LC-MS Analysis:
 - Inject a small volume (e.g., 5 µL) of the prepared sample onto the LC-MS system.
 - Perform chromatographic separation using a suitable column and mobile phase gradient.
 - Detect the parent and product ions for both Analyte X and **DL-Tartaric acid-d2** using Multiple Reaction Monitoring (MRM) mode on the mass spectrometer.
- Data Analysis:
 - Calculate the peak area ratio of Analyte X to the **DL-Tartaric acid-d2** internal standard for each sample.

- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of Analyte X in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations of Experimental Workflows

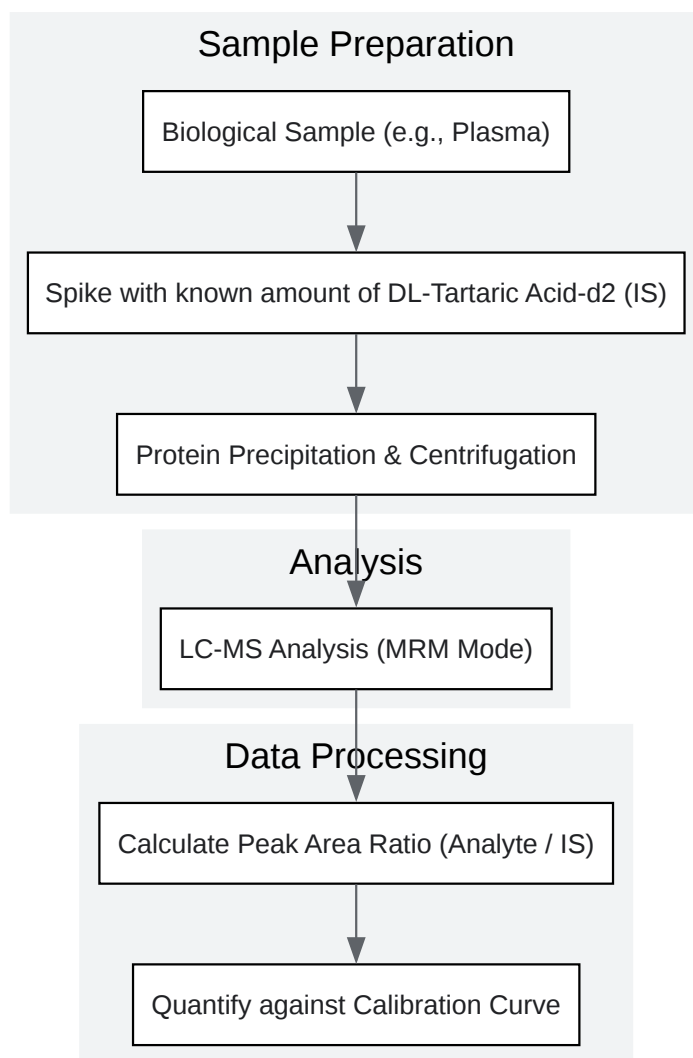
The following diagrams, generated using Graphviz (DOT language), illustrate key experimental workflows involving tartaric acid and its deuterated form.

Workflow for Chiral Resolution using DL-Tartaric Acid

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Caption: Chiral resolution workflow using DL-Tartaric Acid.

Workflow for using DL-Tartaric Acid-d2 as an Internal Standard in LC-MS



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Caption: Use of **DL-Tartaric Acid-d2** as an internal standard.

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- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for DL-Tartaric Acid-d2 in Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12405551#commercial-suppliers-of-dl-tartaric-acid-d2-for-research]

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